

Proper Disposal Procedures for 15-Lipoxygenase Inhibitor 1 (4-MMPB)

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Compound of Interest

Compound Name: 15-LOX-1 inhibitor 1

Cat. No.: B2770240

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Disclaimer: The following disposal procedures are specifically for "15-Lipoxygenase Inhibitor 1 (4-MMPB)" with CAS number 928853-86-5, as detailed in the safety data sheet provided by DC Chemicals. The term "**15-LOX-1 inhibitor 1**" can refer to multiple distinct chemical compounds. Researchers must verify the specific compound and consult the corresponding safety data sheet (SDS) before implementing any disposal protocol.

This guide provides essential safety and logistical information for the proper disposal of 15-Lipoxygenase Inhibitor 1 (4-MMPB), a compound used by researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure laboratory safety and environmental protection.

Hazard Summary and Safety Precautions

15-Lipoxygenase Inhibitor 1 (4-MMPB) is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it is imperative to prevent its release into the environment and to handle it with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.

Key Hazard Statements:

- H302: Harmful if swallowed[1].
- H410: Very toxic to aquatic life with long lasting effects[1].

Incompatible Materials:

- Strong acids/alkalis
- Strong oxidizing/reducing agents

Quantitative Data Summary

Property	Value	Reference
CAS Number	928853-86-5	[1][2]
Molecular Formula	C ₁₆ H ₁₉ N ₅ S	[1][2]
Molecular Weight	313.42 g/mol	[1]
IC ₅₀ for 15-LO	18 µM	[2]
Solubility in Chloroform	>5 mg/ml	[2]
Storage Temperature	-20°C (powder) or -80°C (in solvent)	[1]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of 15-Lipoxygenase Inhibitor 1 (4-MMPB) and its contaminated materials.

1. Personal Protective Equipment (PPE) Verification:

- Ensure that appropriate PPE is worn, including chemical-resistant gloves (e.g., nitrile), a lab coat, and safety glasses or goggles.

2. Waste Segregation:

- **Solid Waste:** Collect unused or expired solid 15-Lipoxygenase Inhibitor 1 (4-MMPB) in a clearly labeled, sealed container designated for hazardous chemical waste.
- **Liquid Waste:** If the inhibitor is in a solvent, collect it in a labeled, leak-proof container for hazardous chemical waste. Do not mix with other incompatible waste streams.

- Contaminated Materials: Dispose of all materials that have come into contact with the inhibitor, such as pipette tips, tubes, and gloves, in a designated hazardous waste container.

3. Labeling:

- Clearly label all waste containers with "Hazardous Waste," the full chemical name "15-Lipoxygenase Inhibitor 1 (4-MMPB)," the CAS number "928853-86-5," and the associated hazards (e.g., "Harmful," "Toxic to Aquatic Life").

4. Storage of Waste:

- Store the sealed hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials. Follow institutional guidelines for temporary waste storage.

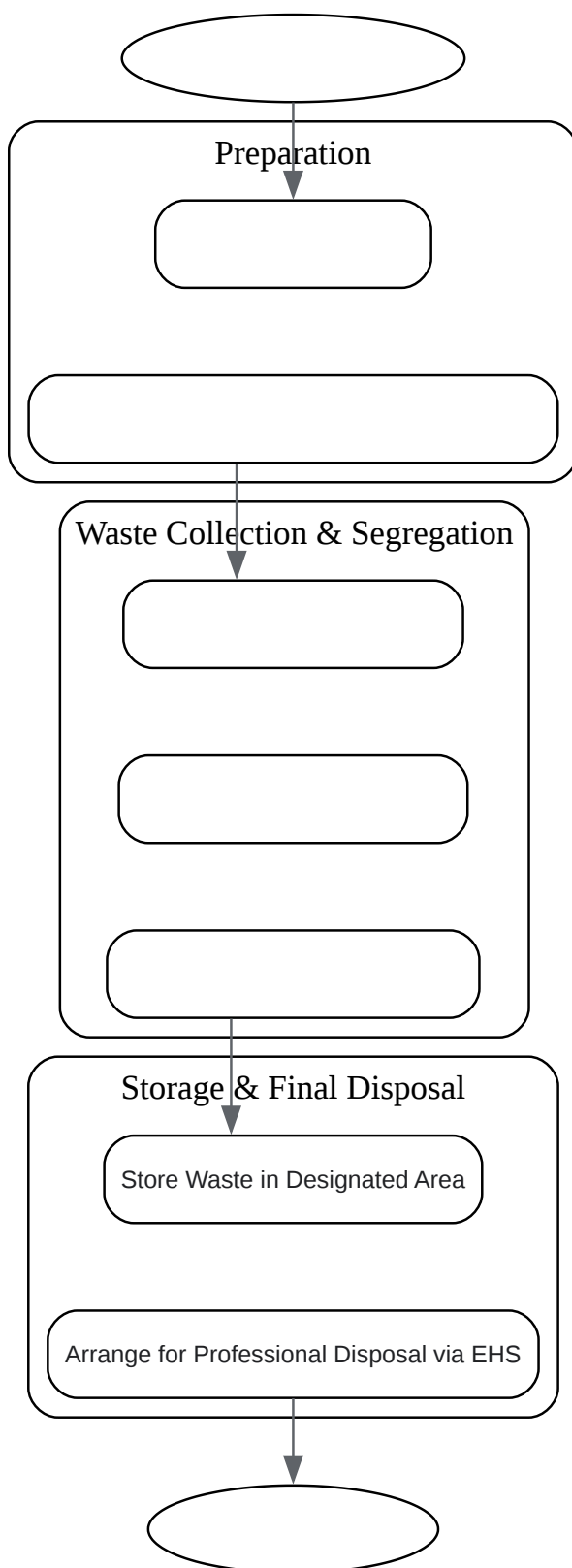
5. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. The SDS specifies that the contents and container should be disposed of at an approved waste disposal plant^[1].

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a labeled hazardous waste container.
- Clean the spill area thoroughly.
- Report the spill to your laboratory supervisor and EHS office.

Experimental Workflow for Disposal



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Caption: Workflow for the proper disposal of **15-LOX-1 Inhibitor 1** (4-MMPB).

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References

- 1. 15-Lipoxygenase Inhibitor 1(4-MMPB)[928853-86-5]MSDS [dcchemicals.com]
- 2. caymanchem.com [caymanchem.com]
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